

Technical Guide on the Safety of (S)-(+)-Canadaline-d3

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Compound of Interest

Compound Name: (S)-(+)-Canadaline-d3

Cat. No.: B15554323

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Disclaimer: A specific Safety Data Sheet (SDS) for **(S)-(+)-Canadaline-d3** or its non-deuterated parent compound, (S)-(+)-Canadaline, is not publicly available. The following information is based on a safety data sheet for a structurally related compound, L-Canaline, and general knowledge regarding the safety of deuterated compounds. This guide should be used for informational purposes only and does not replace a formal risk assessment. Always consult with a qualified safety professional before handling any chemical.

This technical guide provides a comprehensive overview of the available safety information for **(S)-(+)-Canadaline-d3**, intended for researchers, scientists, and drug development professionals. Due to the limited specific data, this guide incorporates information from a related compound and general principles of deuterated substance safety.

General Information on Deuterated Compounds

Deuterated compounds are molecules where one or more hydrogen atoms have been replaced by their stable isotope, deuterium. From a toxicological perspective, deuterated compounds are generally considered to have a safety profile very similar to their non-deuterated counterparts. The primary difference lies in the kinetic isotope effect, where the stronger carbon-deuterium bond can lead to a slower rate of metabolism.^{[1][2][3][4]} This can sometimes result in reduced toxicity if the toxicity is mediated by a metabolite.^{[2][5]} However, for the purposes of a safety data sheet, the hazards of the deuterated and non-deuterated forms are typically considered equivalent.

Hazard Identification and Classification

The hazard classification for **(S)-(+)-Canadaline-d3** is extrapolated from data for L-Canaline. Users should handle this compound with the caution required for a substance with the following potential hazards.

GHS Hazard Statements (presumed):

- Harmful if swallowed, in contact with skin, or if inhaled.
- Causes serious eye damage.
- Causes skin irritation.
- May cause respiratory irritation.

Precautionary Statements (presumed):

- Wear protective gloves, protective clothing, eye protection, and face protection.
- Avoid breathing dust, fume, gas, mist, vapors, or spray.
- Wash skin thoroughly after handling.
- Use only outdoors or in a well-ventilated area.
- IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.
- IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
- IF ON SKIN: Wash with plenty of soap and water.
- IF INHALED: Remove person to fresh air and keep comfortable for breathing.

Quantitative Safety Data

No specific quantitative toxicological data for **(S)-(+)-Canadaline-d3** is available. The following table is for L-Canaline and should be considered indicative only.

Data Point	Value	Species	Route	Source
LD50	Not Available	-	Oral	-
LC50	Not Available	-	Inhalation	-
Permissible Exposure Limit (PEL)	Not Established	-	-	-
Threshold Limit Value (TLV)	Not Established	-	-	-

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₂₁ H ₂₂ D ₃ NO ₄
Molecular Weight	374.48 g/mol
Appearance	Solid (presumed)
Odor	Not Available
Melting Point	Not Available
Boiling Point	Not Available
Solubility	Not Available

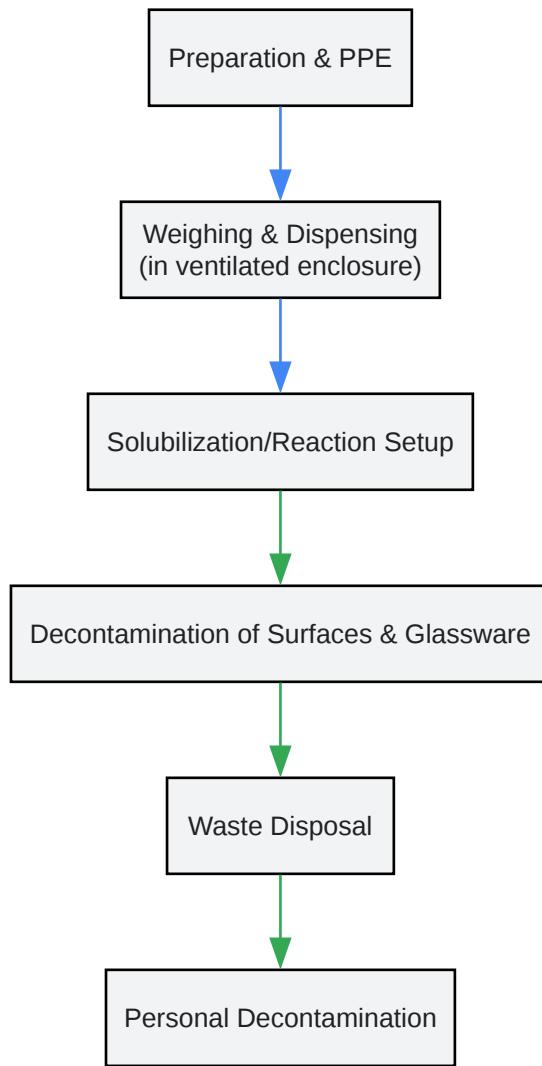
Experimental Protocols

Detailed experimental protocols for the safety and toxicology of **(S)-(+)-Canadaline-d3** are not publicly available. Standard toxicological assessments would typically follow OECD guidelines for acute and chronic toxicity, mutagenicity, and carcinogenicity.

Visualizations

Logical Workflow for Handling Chemical Powders

The following diagram outlines a general workflow for the safe handling of chemical powders like **(S)-(+)-Canadaline-d3** in a laboratory setting.

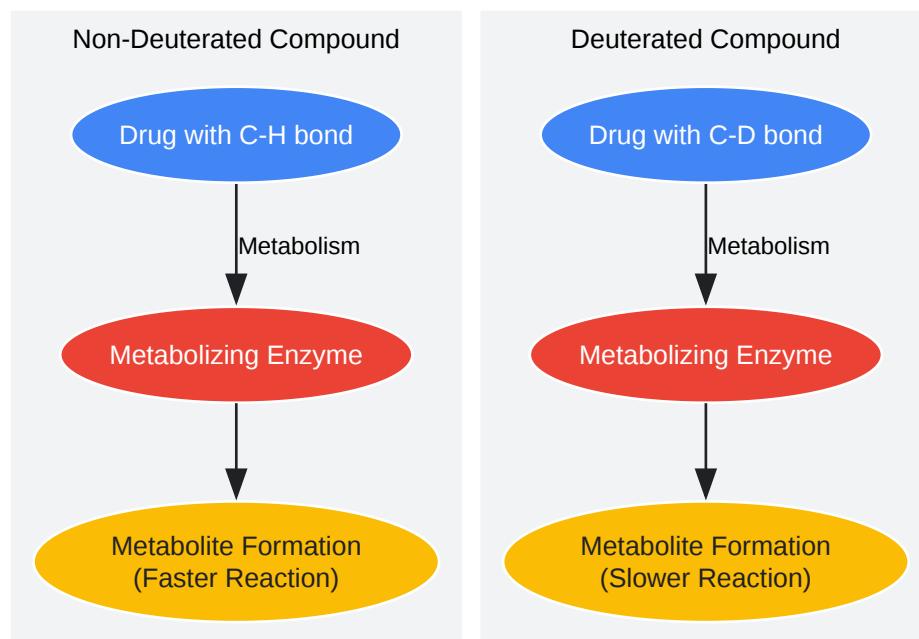


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Caption: General workflow for safe handling of chemical powders.

Conceptual Diagram of the Kinetic Isotope Effect

This diagram illustrates the principle of the kinetic isotope effect, which is relevant to the safety and metabolism of deuterated compounds.



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Caption: The kinetic isotope effect on drug metabolism.

First-Aid Measures

The following first-aid measures are recommended based on the presumed hazards.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[6]
Skin Contact	Immediately wash the skin with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[6]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[6]

Handling and Storage

- **Handling:** Use in a well-ventilated area, preferably in a chemical fume hood. Avoid generating dust. Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses with side shields.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.

Exposure Controls and Personal Protection

- **Engineering Controls:** A chemical fume hood is recommended for handling this material to minimize exposure.
- **Personal Protective Equipment:**
 - **Eye/Face Protection:** Use chemical safety goggles and/or a face shield.
 - **Skin Protection:** Wear chemically resistant gloves (e.g., nitrile) and a lab coat.

- Respiratory Protection: If engineering controls are not sufficient, a NIOSH-approved respirator for organic vapors and particulates may be necessary.

Stability and Reactivity

- Reactivity: No specific data is available.
- Chemical Stability: Assumed to be stable under recommended storage conditions.
- Conditions to Avoid: Avoid generation of dust and exposure to incompatible materials.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Carbon oxides and nitrogen oxides may be formed upon combustion.

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